# Spectroscopic Elucidation of Indolin-4-ol Hydrochloride: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Indolin-4-Ol Hydrochloride* |
| *CAS No.:* | *1415334-16-5* |
| *Cat. No.:* | *B1430784* |

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## Introduction

**Indolin-4-ol hydrochloride** is a heterocyclic organic compound of significant interest in medicinal chemistry and drug development. As a substituted indoline, it serves as a valuable scaffold for the synthesis of various biologically active molecules. The precise characterization of its molecular structure is paramount for ensuring the quality, efficacy, and safety of any derived pharmaceutical agent. This technical guide provides an in-depth analysis of the spectroscopic data of **Indolin-4-ol hydrochloride**, offering researchers and drug development professionals a comprehensive reference for its structural verification using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

The hydrochloride salt form enhances the compound's stability and solubility, which are critical properties for pharmaceutical applications. Understanding the influence of the protonated amine on the spectroscopic signatures is a key aspect of this guide.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **Indolin-4-ol hydrochloride**, both $^{1}H$ and $^{13}C$ NMR provide definitive

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information about its structure.

## Experimental Protocol: NMR Data Acquisition

A standard protocol for acquiring high-resolution NMR spectra for **Indolin-4-ol hydrochloride** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of **Indolin-4-ol hydrochloride** in 0.6 mL of a suitable deuterated solvent, such as deuterium oxide ($D_2O$) or dimethyl sulfoxide-$d_6$ (DMSO-$d_6$). The choice of solvent is critical as it can influence chemical shifts, particularly of exchangeable protons.
- Instrumentation: Utilize a high-field NMR spectrometer, typically operating at a frequency of 400 MHz or higher for protons, to ensure adequate signal dispersion.
- $^1$H NMR Acquisition:
  - Acquire a standard one-dimensional $^1$H NMR spectrum.
  - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.
  - Process the data with a line broadening of 0.3 Hz.
- $^{13}$C NMR Acquisition:
  - Acquire a proton-decoupled $^{13}$C NMR spectrum.
  - Employ a larger number of scans compared to $^1$H NMR to achieve a good signal-to-noise ratio.
  - Typical parameters include a 45-degree pulse angle and a relaxation delay of 2 seconds.

## $^1$H NMR Spectral Data and Interpretation

The $^1$H NMR spectrum of **Indolin-4-ol hydrochloride** is expected to exhibit distinct signals corresponding to the aromatic and aliphatic protons. The protonation of the indoline nitrogen will lead to a downfield shift of adjacent protons.

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| Proton Assignment | Expected Chemical Shift (δ, ppm) in $D_2O$ | Multiplicity | Coupling Constant (J, Hz) |
|---|---|---|---|
| H-7 | ~7.2 - 7.4 | d | ~7.5 - 8.0 |
| H-6 | ~7.1 - 7.3 | t | ~7.5 - 8.0 |
| H-5 | ~6.8 - 7.0 | d | ~7.5 - 8.0 |
| H-2 | ~3.6 - 3.8 | t | ~8.0 - 8.5 |
| H-3 | ~3.2 - 3.4 | t | ~8.0 - 8.5 |

Interpretation:

- Aromatic Region: The protons on the benzene ring (H-5, H-6, and H-7) will appear in the aromatic region of the spectrum. The ortho- and para-directing hydroxyl group will influence their chemical shifts.
- Aliphatic Region: The methylene protons of the indoline ring (H-2 and H-3) will appear as triplets due to coupling with each other. The electron-withdrawing effect of the adjacent protonated nitrogen atom causes these protons to be deshielded and appear at a lower field compared to unsubstituted indolines.[1]
- Exchangeable Protons: The hydroxyl (-OH) and ammonium ($-NH_2^+$) protons will be exchangeable with deuterium in $D_2O$ and may not be observed. In a non-protic solvent like DMSO-$d_6$, they would appear as broad singlets.

## $^{13}C$ NMR Spectral Data and Interpretation

The $^{13}C$ NMR spectrum provides information about the carbon skeleton of the molecule.

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| Carbon Assignment | Expected Chemical Shift (δ, ppm) in $D_2O$ |
|---|---|
| C-7a | ~150 - 152 |
| C-4 | ~145 - 148 |
| C-3a | ~130 - 132 |
| C-6 | ~128 - 130 |
| C-7 | ~118 - 120 |
| C-5 | ~115 - 117 |
| C-2 | ~45 - 48 |
| C-3 | ~28 - 31 |

Interpretation:

- Aromatic Carbons: The carbons of the benzene ring will appear in the downfield region of the spectrum. The carbon bearing the hydroxyl group (C-4) and the carbon at the ring junction (C-7a) are expected to be the most deshielded.
- Aliphatic Carbons: The two methylene carbons (C-2 and C-3) will be found in the upfield region of the spectrum. The carbon adjacent to the nitrogen (C-2) will be at a lower field than C-3 due to the inductive effect of the nitrogen atom.

# Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

## Experimental Protocol: IR Data Acquisition

- Sample Preparation: The sample can be prepared as a KBr (potassium bromide) pellet or by using an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.

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- Data Acquisition: The spectrum is typically recorded in the range of 4000 to 400 $cm^{-1}$.

## IR Spectral Data and Interpretation

The IR spectrum of **Indolin-4-ol hydrochloride** will show characteristic absorption bands for the O-H, N-H, C-H, and C=C functional groups.

| Wavenumber ($cm^{-1}$) | Functional Group | Vibration |
|---|---|---|
| ~3200 - 3500 (broad) | O-H (phenol) | Stretching |
| ~2800 - 3100 (broad) | N-H (ammonium) | Stretching |
| ~3000 - 3100 | Aromatic C-H | Stretching |
| ~2850 - 2960 | Aliphatic C-H | Stretching |
| ~1600 - 1620 | C=C (aromatic) | Stretching |
| ~1450 - 1500 | C=C (aromatic) | Stretching |
| ~1200 - 1300 | C-O (phenol) | Stretching |
| ~1100 - 1200 | C-N | Stretching |

Interpretation:

- The broad band in the region of 3200-3500 $cm^{-1}$ is characteristic of the O-H stretching vibration of the phenolic hydroxyl group.[2]
- The broad absorption between 2800 and 3100 $cm^{-1}$ is indicative of the N-H stretching of the ammonium salt.
- Aromatic C-H stretching vibrations are observed above 3000 $cm^{-1}$.
- Aliphatic C-H stretching vibrations appear just below 3000 $cm^{-1}$.
- The absorptions in the 1450-1620 $cm^{-1}$ region are due to the C=C stretching vibrations of the aromatic ring.

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- The C-O stretching of the phenol and the C-N stretching of the amine will also be present in the fingerprint region.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and can also provide information about its structure through fragmentation patterns.

## Experimental Protocol: MS Data Acquisition

- Sample Introduction: The sample is typically dissolved in a suitable solvent (e.g., methanol, acetonitrile) and introduced into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.
- Ionization: Electrospray ionization (ESI) is a common technique for a polar molecule like **Indolin-4-ol hydrochloride**. It is a soft ionization method that typically produces the protonated molecular ion $[M+H]^+$.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio by a mass analyzer, such as a quadrupole or a time-of-flight (TOF) analyzer.

## Mass Spectral Data and Interpretation

The mass spectrum of **Indolin-4-ol hydrochloride** is expected to show a prominent peak for the protonated molecule.

| m/z | Ion | Interpretation |
|---|---|---|
| 150.08 | $[M+H]^+$ | Protonated molecular ion of Indolin-4-ol |

Interpretation:

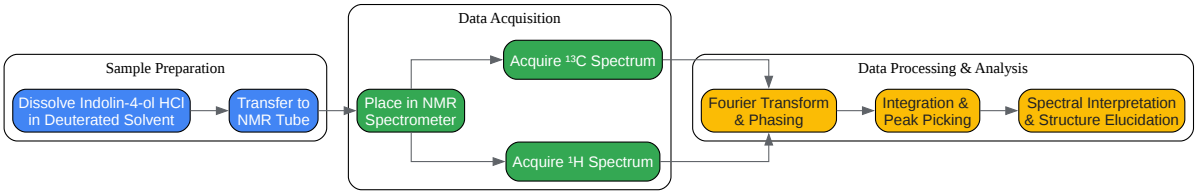
The molecular formula of Indolin-4-ol is $C_8H_9NO$. The calculated monoisotopic mass is 135.0684 g/mol . In positive ion mode ESI-MS, the compound will be detected as the protonated molecule $[M+H]^+$, which corresponds to the free base, Indolin-4-ol. The expected

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m/z value for this ion would be approximately 136.0757. The hydrochloride is not typically observed in the mass spectrum as it is a counter-ion. Fragmentation of the molecular ion can provide further structural information. Common fragmentation pathways for indoline derivatives involve the loss of small neutral molecules.[3]

# Workflow Visualizations

## NMR Spectroscopy Workflow

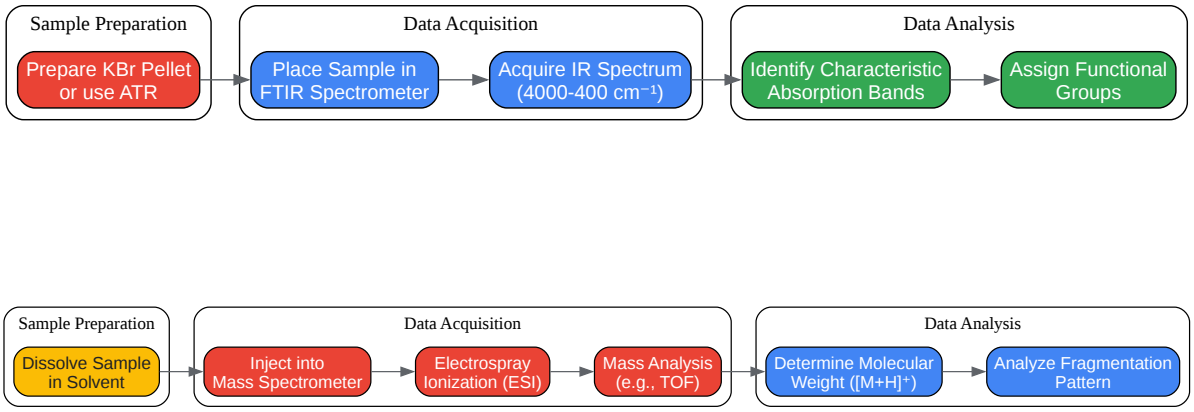



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Caption: Workflow for NMR analysis of Indolin-4-ol HCl.

## IR Spectroscopy Workflow

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Caption: Workflow for MS analysis of Indolin-4-ol HCl.

## Conclusion

The collective data from NMR, IR, and Mass Spectrometry provides a comprehensive and unambiguous structural confirmation of **Indolin-4-ol hydrochloride**. The $^{1}H$ and $^{13}C$ NMR spectra define the carbon-hydrogen framework, IR spectroscopy confirms the presence of key functional groups, and mass spectrometry verifies the molecular weight. This guide serves as a foundational resource for scientists engaged in the synthesis, quality control, and further development of **Indolin-4-ol hydrochloride** and its derivatives.

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